

# Solubility of 1,3,5-Trinitrobenzene in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 1,3,5-Trinitrobenzene

Cat. No.: B165232

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This in-depth technical guide provides a comprehensive overview of the solubility of **1,3,5-Trinitrobenzene** (TNB) in various organic solvents. Understanding the solubility of this high-energy nitroaromatic compound is crucial for its safe handling, purification, and application in various fields, including pharmaceuticals and materials science. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow for these procedures.

## Quantitative Solubility Data

The solubility of **1,3,5-Trinitrobenzene** in a selection of organic solvents is summarized in the table below. The data has been compiled from various scientific sources. It is important to note that the temperature for the organic solvent solubility data was not consistently specified and is assumed to be at standard room temperature (approximately 25 °C) unless otherwise indicated.

Solvent	Temperature (°C)	Solubility (g/100 g Solvent)	Solubility (g/100 mL Solvent)	Molar Solubility (mol/L)
Benzene	~25	6.20	5.44	0.255
Chloroform	~25	6.10	9.03	0.424
Methanol	~25	4.90	3.87	0.182
Ethanol	~25	1.90	1.50	0.070
Diethyl Ether	~25	1.50	1.07	0.050
Carbon Disulfide	~25	0.25	0.32	0.015
Water	25	0.0358	0.0357	0.00168
Water	20	-	0.035	0.00164

Note: The solubility in g/100 mL and mol/L were calculated from the g/100g data using the solvent's density at or near 25 °C.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of a solid compound like **1,3,5-Trinitrobenzene** in an organic solvent. This protocol is a synthesis of established methods.

Objective: To determine the saturation solubility of **1,3,5-Trinitrobenzene** in a specific organic solvent at a given temperature.

Materials:

- **1,3,5-Trinitrobenzene** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer

- Analytical balance
- Volumetric flasks
- Pipettes
- Syringe filters (chemically compatible with the solvent)
- Vials with airtight caps
- Spectrophotometer (UV-Vis) or High-Performance Liquid Chromatography (HPLC) system

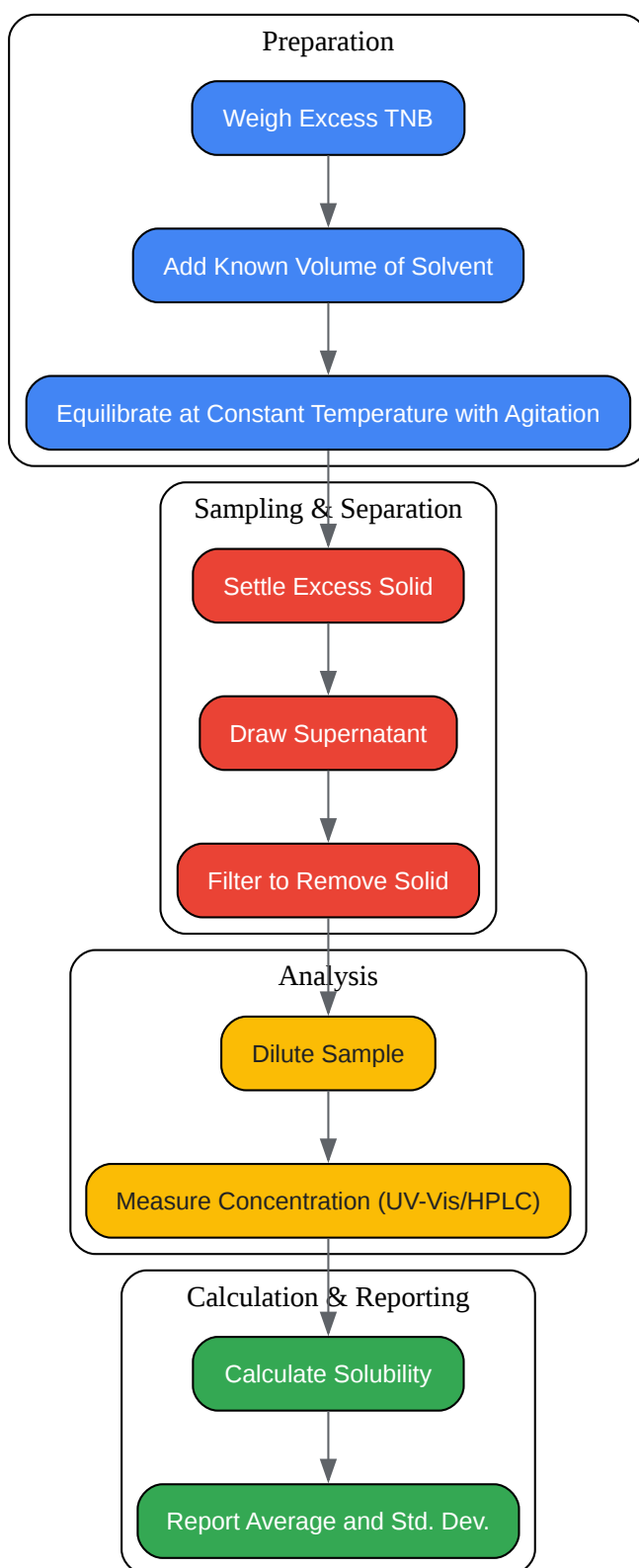
Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **1,3,5-Trinitrobenzene** to a series of vials.
  - Pipette a precise volume of the selected organic solvent into each vial.
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature.
  - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation is reached.
- Sample Collection and Filtration:
  - After equilibration, cease agitation and allow the excess solid to settle.
  - Carefully draw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed or temperature-equilibrated syringe.
  - Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed volumetric flask to remove any undissolved solid particles.
- Gravimetric Analysis (for higher solubility):

- If the solubility is expected to be high, the solvent from the filtered, known volume of saturated solution can be evaporated under controlled conditions (e.g., in a fume hood or using a rotary evaporator).
- The mass of the remaining solid **1,3,5-Trinitrobenzene** is then determined using an analytical balance.
- Solubility can be calculated as mass of solute per volume of solvent.
- Spectroscopic/Chromatographic Analysis (for lower solubility):
  - For lower solubilities, accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of a pre-established calibration curve.
  - Analyze the diluted solution using a suitable analytical technique:
    - UV-Vis Spectrophotometry: Measure the absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) for **1,3,5-Trinitrobenzene**.
    - HPLC: Inject a known volume of the diluted solution and determine the concentration based on the peak area.
  - Calculate the original concentration of the saturated solution by accounting for the dilution factor.
- Data Analysis and Reporting:
  - Repeat the experiment at least three times to ensure reproducibility.
  - Calculate the average solubility and standard deviation.
  - Express the solubility in appropriate units (e.g., g/100 mL, mol/L).

## Experimental Workflow Diagram

The logical flow of the experimental protocol for determining the solubility of **1,3,5-Trinitrobenzene** is illustrated in the following diagram.



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Caption: Workflow for determining the solubility of **1,3,5-Trinitrobenzene**.

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